

# Application Notes and Protocols for Prometon Analysis in Soil

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## Compound of Interest

Compound Name: Prometon

Cat. No.: B051717

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## Introduction

**Prometon** is a non-selective triazine herbicide used to control a broad spectrum of annual and perennial weeds and grasses. Its persistence in soil necessitates reliable and accurate analytical methods to monitor its presence and concentration in environmental samples. These application notes provide detailed protocols for the sampling of soil, preparation of samples, and subsequent analysis of **prometon** residues using Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

## Soil Sampling Protocol

A representative soil sample is crucial for accurate analysis. The following protocol outlines the recommended procedure for collecting soil samples for **prometon** analysis.

### 2.1. Materials

- Stainless steel soil probe, auger, or spade
- Plastic buckets
- Re-sealable plastic bags
- Permanent marker

- Cooler with ice packs
- GPS device (optional, for recording sampling locations)

## 2.2. Sampling Procedure

- **Sampling Pattern:** In the area of interest, follow a "W" or "zigzag" sampling pattern to ensure the composite sample is representative of the entire plot.
- **Sample Collection:** At each of 10-15 points along the chosen pattern, clear the surface of any debris (e.g., leaves, rocks). Using a stainless steel tool, collect a soil core or slice to a depth of 0-15 cm. For deeper contamination studies, separate samples can be taken at greater depths.
- **Composite Sample:** Place all collected soil cores in a clean plastic bucket and mix thoroughly to create a single composite sample.
- **Sub-sampling:** From the composite sample, take a sub-sample of approximately 500g and place it in a labeled, re-sealable plastic bag.
- **Storage and Transport:** Store the sample bag in a cooler with ice packs immediately after collection to minimize degradation of **prometon**. Transport to the laboratory as soon as possible. Samples should be stored at  $\leq 4^{\circ}\text{C}$  and protected from sunlight.

## Sample Preparation

Proper sample preparation is essential to ensure a homogenous sample and efficient extraction of **prometon**.

### 3.1. Materials

- Drying oven
- Mortar and pestle or mechanical grinder
- 2 mm mesh sieve
- Analytical balance

### 3.2. Preparation Protocol

- **Drying:** Air-dry the soil sample at ambient temperature or in a drying oven at a temperature not exceeding 40°C until a constant weight is achieved. Overheating can lead to the degradation of **prometon**.
- **Grinding:** Gently grind the dried soil sample using a mortar and pestle or a mechanical grinder to break up aggregates.
- **Sieving:** Pass the ground soil through a 2 mm mesh sieve to remove large particles and ensure homogeneity.
- **Storage:** Store the prepared soil sample in a labeled, airtight container in a cool, dark, and dry place until extraction.

## Prometon Extraction from Soil: QuEChERS Method

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely used and effective technique for extracting pesticides from various matrices, including soil.<sup>[1]</sup> Both the AOAC Official Method 2007.01 and the EN 15662 method are suitable.<sup>[1][2]</sup> The following is a generalized protocol that can be adapted from these official methods.

### 4.1. Materials

- 50 mL polypropylene centrifuge tubes
- Acetonitrile (ACN)
- Reagent water
- Magnesium sulfate (MgSO<sub>4</sub>), anhydrous
- Sodium chloride (NaCl) or Sodium acetate (NaOAc)
- Primary secondary amine (PSA) sorbent
- Graphitized carbon black (GCB) or C18 sorbent (optional, for cleanup)

- Vortex mixer
- Centrifuge

#### 4.2. Extraction Protocol (based on AOAC Official Method 2007.01)

- Weigh  $10.0 \pm 0.1$  g of the prepared soil sample into a 50 mL centrifuge tube.
- Add 10 mL of reagent water and vortex for 30 seconds to hydrate the soil.
- Add 10 mL of acetonitrile.
- Add the appropriate QuEChERS extraction salts (e.g., 4 g  $\text{MgSO}_4$  and 1 g NaOAc).
- Immediately cap the tube and shake vigorously for 1 minute.
- Centrifuge the tube at  $\geq 3000$  rcf for 5 minutes.

#### 4.3. Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Take a 1 mL aliquot of the acetonitrile supernatant from the extraction step and transfer it to a 2 mL micro-centrifuge tube containing d-SPE cleanup sorbents. A common combination for soil is 150 mg  $\text{MgSO}_4$  and 50 mg PSA. For soils with high organic matter content, GCB or C18 may be added, but note that GCB can retain planar pesticides like triazines, so its use should be validated.
- Vortex the tube for 30 seconds.
- Centrifuge at  $\geq 5000$  rcf for 2 minutes.
- The resulting supernatant is ready for analysis by GC-MS or LC-MS/MS. The extract may be filtered through a  $0.22 \mu\text{m}$  syringe filter if necessary.

## Instrumental Analysis

### 5.1. Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a robust technique for the analysis of semi-volatile compounds like **prometon**. Analysis is typically performed in Selected Ion Monitoring (SIM) mode to enhance sensitivity and selectivity.

#### 5.1.1. Suggested GC-MS Parameters

Parameter	Setting
Gas Chromatograph	
Column	DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness (or equivalent)
Injection Volume	1 µL
Inlet Temperature	250°C
Injection Mode	Splitless
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Oven Program	Initial 70°C, hold 1 min, ramp to 280°C at 10°C/min, hold 5 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI) at 70 eV
MS Source Temperature	230°C
MS Quad Temperature	150°C
Acquisition Mode	Selected Ion Monitoring (SIM)
Prometon (m/z)	
Quantifier Ion	To be determined empirically, likely a prominent, specific fragment
Qualifier Ion 1	To be determined empirically
Qualifier Ion 2	To be determined empirically

Note: The specific quantifier and qualifier ions for **prometon** should be determined by analyzing a standard solution in full scan mode and selecting abundant and specific ions from its mass spectrum.

## 5.2. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

LC-MS/MS offers high sensitivity and specificity for the analysis of a wide range of pesticides, including **prometon**. Analysis is performed in Multiple Reaction Monitoring (MRM) mode.

### 5.2.1. Suggested LC-MS/MS Parameters

Parameter	Setting
Liquid Chromatograph	
Column	C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 1.8 $\mu$ m particle size)
Mobile Phase A	Water with 0.1% formic acid
Mobile Phase B	Acetonitrile or Methanol with 0.1% formic acid
Gradient	To be optimized, e.g., Start at 5% B, ramp to 95% B over 8 min, hold 2 min
Flow Rate	0.3 mL/min
Column Temperature	40°C
Injection Volume	5 $\mu$ L
Mass Spectrometer	
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	To be optimized (e.g., 3.5 kV)
Source Temperature	To be optimized (e.g., 150°C)
Desolvation Temperature	To be optimized (e.g., 400°C)
Acquisition Mode	Multiple Reaction Monitoring (MRM)
Prometon Transitions	
Precursor Ion (m/z)	226.2 (M+H) <sup>+</sup>
Quantifier Transition	To be optimized (e.g., 226.2 > 184.2)
Qualifier Transition	To be optimized (e.g., 226.2 > 142.1)
Collision Energy (eV)	To be optimized for each transition

Note: MRM transitions and collision energies must be optimized for the specific instrument being used by infusing a **prometon** standard.[\[3\]](#)[\[4\]](#)

## Method Validation and Data Presentation

Method validation should be performed to ensure the reliability of the results. Key validation parameters include linearity, limit of quantification (LOQ), accuracy (recovery), and precision (relative standard deviation, RSD).[5]

6.1. Linearity A calibration curve should be prepared using matrix-matched standards over the expected concentration range. A correlation coefficient ( $r^2$ ) of  $\geq 0.99$  is typically considered acceptable.

6.2. Recovery and Precision Recovery and precision are determined by analyzing spiked blank soil samples at multiple concentration levels (e.g., LOQ, 5x LOQ, and 10x LOQ). The acceptable range for recovery is typically 70-120%, with an RSD of  $\leq 20\%$ .[5]

Table 1: Representative Method Validation Data for **Prometon** in Soil

Fortification Level (µg/kg)	Mean Recovery (%)	RSD (%)
10 (LOQ)	95	15
50	98	10
100	102	8

Table 2: Typical Analytical Performance Characteristics

Parameter	GC-MS	LC-MS/MS
LOQ (µg/kg)	10	5
Linearity ( $r^2$ )	$>0.99$	$>0.995$

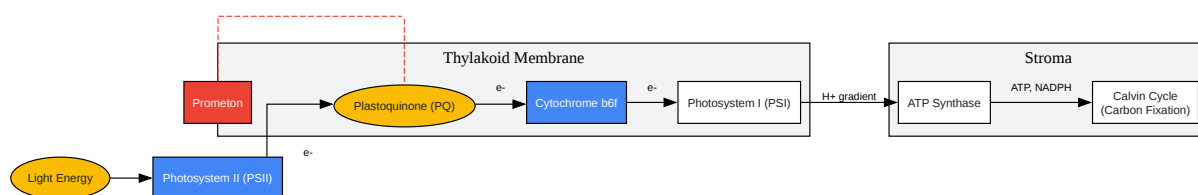
## Visualizations

### 7.1. **Prometon**'s Mode of Action: Inhibition of Photosynthesis

**Prometon** acts by inhibiting photosynthesis at Photosystem II (PSII) in plants. It binds to the D1 protein of the PSII complex, blocking the plastoquinone binding site. This disrupts the



electron transport chain, halting ATP and NADPH production, which are essential for carbon fixation, ultimately leading to plant death.

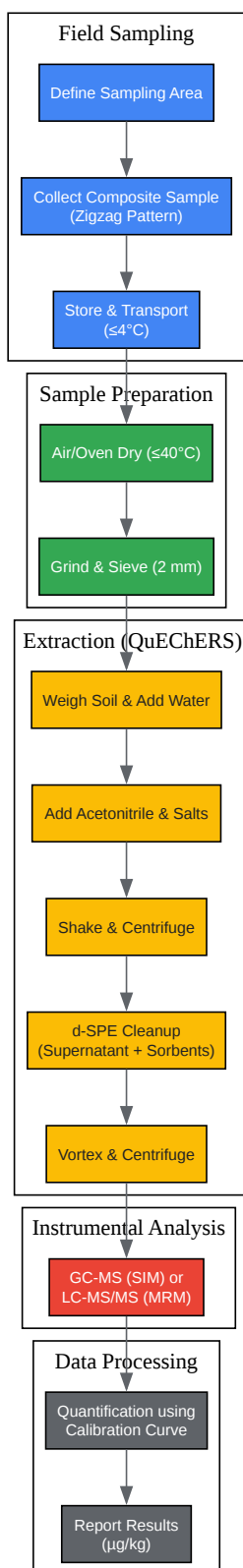


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Caption: **Prometon** inhibits photosynthesis by blocking electron transport at Photosystem II.

## 7.2. Experimental Workflow for **Prometon** Analysis in Soil

The overall workflow, from sample collection to final data analysis, is a multi-step process requiring careful execution at each stage to ensure data quality.



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Caption: Workflow for the analysis of **prometon** in soil samples.

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